

Application Notes and Protocols for the Analysis of Roxarsone in Biological Tissues

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Compound of Interest

Compound Name: Roxarsone

Cat. No.: B1679585

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Introduction

Roxarsone (3-nitro-4-hydroxyphenylarsonic acid) is an organoarsenic compound that has been historically used as a feed additive in the poultry industry to control coccidiosis, promote growth, and improve pigmentation of the meat.[1][2] Although its use has been largely discontinued in some regions, concerns remain regarding its persistence in the environment and potential presence in food products. Residual **roxarsone** and its metabolites in biological tissues, particularly poultry, are of interest to food safety experts, toxicologists, and drug development professionals. Accurate and sensitive analytical methods are crucial for monitoring its levels and understanding its metabolic fate and potential toxicological effects.

This document provides detailed application notes and protocols for the analysis of **roxarsone** and its related arsenic species in biological tissues. It includes methodologies for sample preparation, extraction, and instrumental analysis, as well as an overview of the cellular pathways affected by **roxarsone**.

Quantitative Data Summary

The following tables summarize key quantitative data from various studies on the analysis of **roxarsone** and other arsenic species in biological tissues.

Table 1: Limits of Detection (LOD) and Quantification (LOQ) for Arsenic Species in Biological Tissues

Analyte	Matrix	Analytical Method	LOD (µg/kg)	LOQ (µg/kg)	Reference
Roxarsone	Chicken Meat (Dry Weight)	HPLC-ICPMS/ESI-MS	1.0 - 1.8	-	
Roxarsone	Chicken Meat (Dry Weight)	HPLC-ICP-MS	2 (DW)	-	[1][2]
Inorganic Arsenic (iAs)	Chicken Meat (Dry Weight)	HPLC-ICP-MS	1 (DW)	-	[1][2]
Dimethylarsinic Acid (DMA)	Chicken Meat (Dry Weight)	HPLC-ICP-MS	1 (DW)	-	[1][2]
Monomethylarsonic Acid (MMA)	Chicken Meat (Dry Weight)	HPLC-ICP-MS	1 (DW)	-	[1][2]
Roxarsone	Poultry Feed & Litter	Voltammetry	0.53 µM	1.76 µM	[3]
Arsenic Species	Chicken Manure	CE-ICP-MS	1 - 3	-	[2]

DW: Dry Weight

Table 2: Recovery Rates for **Roxarsone** Analysis in Biological Matrices

Matrix	Spiking Level	Recovery (%)	Analytical Method	Reference
Chicken Liver	≥ 2 µg/kg	70 - 120	IC-ICP-MS	[4][5]

Table 3: Concentrations of Arsenic Species Found in Chicken Meat (Cooked, Conventional)

Arsenic Species	Geometric Mean (GM) Concentration (µg/kg)	95% Confidence Interval (CI)	Reference
Total Arsenic	3.0	2.5, 3.6	[1]
Inorganic Arsenic (iAs)	1.8	1.4, 2.3	[1]
Dimethylarsinic Acid (DMA)	3.5	3.1, 4.0	[1]
Roxarsone	0.6	0.5, 0.7	[1]

Experimental Protocols

Protocol 1: Enzyme-Assisted Extraction and LC-ICP-MS/ESIMS Analysis of Arsenic Species in Chicken Meat

This protocol is adapted from a method utilizing papain for enhanced extraction efficiency.

1. Sample Preparation:

- Homogenize fresh chicken breast muscle.
- Lyophilize the homogenized tissue to a constant weight.

2. Extraction:

- To 0.2 g of lyophilized sample, add 10 mL of a solution containing 20 mg/mL papain in 100 mM ammonium acetate buffer (pH 7.5).
- Sonicate the mixture for 30 minutes in a water bath at 37°C.
- Incubate the mixture in a shaking water bath at 60°C for 4 hours.
- Centrifuge the extract at 10,000 x g for 20 minutes.
- Collect the supernatant and filter it through a 0.45 µm membrane filter.

3. Instrumental Analysis (HPLC-ICP-MS/ESIMS):

- HPLC System: Anion exchange chromatography is typically used for separation.
- ICP-MS: Used for element-specific detection of arsenic.
- ESIMS: Used for molecular identification of the arsenic species.
- Separation Conditions: Employ a suitable anion exchange column with a gradient elution program using ammonium carbonate or a similar buffer.
- Detection: Monitor the arsenic signal at m/z 75 with the ICP-MS and obtain mass spectra of the eluting peaks with the ESIMS to confirm their identity.

Protocol 2: Alkaline Solubilization and IC-ICP-MS Analysis of Arsenic Species in Chicken Liver

This protocol is based on a method developed for the extraction and quantification of arsenic species in chicken liver.^{[4][5]}

1. Sample Preparation:

- Homogenize fresh or frozen chicken liver samples.

2. Extraction:

- Add a strongly basic solution (e.g., sodium hydroxide) to a known weight of the homogenized liver to solubilize the tissue.
- Use ultrafiltration to remove macromolecules and particulate matter from the solubilized sample.

3. Instrumental Analysis (IC-ICP-MS):

- Ion Chromatography (IC): Use an appropriate anion exchange column to separate the different arsenic species (e.g., arsenite, arsenate, MMA, DMA, **roxarsone**, and its metabolites).

- ICP-MS: Detect the separated arsenic species by monitoring the signal at m/z 75.
- Quantification: Use external calibration with standards of each arsenic species to quantify their concentrations in the sample. It is important to note that this extraction method may oxidize most of the arsenite to arsenate.[4][5]

Protocol 3: Solid Phase Extraction (SPE) and LC-MS/MS Analysis of Roxarsone in Tissues

This protocol provides a general workflow for the cleanup and analysis of **roxarsone** using SPE and LC-MS/MS.[6]

1. Sample Preparation:

- Homogenize the biological tissue (e.g., muscle, liver, fat, kidney).

2. Extraction:

- Extract a known weight of the homogenized sample (e.g., 10.0 g) with 50 mL of an ammonia solution/water/methanol mixture (e.g., 1:3:16, v/v/v).[6]
- Homogenize the mixture and centrifuge at 3,500 rpm for 10 minutes.
- Collect the supernatant.

3. Solid Phase Extraction (SPE) Clean-up:

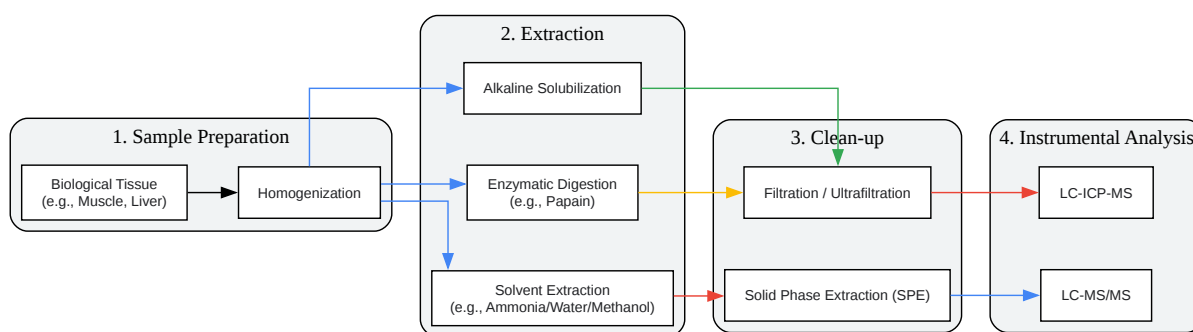
- Condition a divinylbenzene-N-vinylpyrrolidone copolymer cartridge column (e.g., 500 mg) sequentially with methanol and a formic acid/water solution.[6]
- Load the extract onto the SPE cartridge.
- Wash the cartridge to remove interferences.
- Elute the **roxarsone** with an appropriate solvent.

4. Instrumental Analysis (LC-MS/MS):

- Liquid Chromatography (LC): Use a C18 reversed-phase column with a suitable mobile phase (e.g., acetonitrile and formic acid in water) for chromatographic separation.
- Tandem Mass Spectrometry (MS/MS): Use electrospray ionization (ESI) in negative mode. Monitor specific precursor-to-product ion transitions for **roxarsone** for quantification and confirmation.

Visualizations

Experimental Workflow

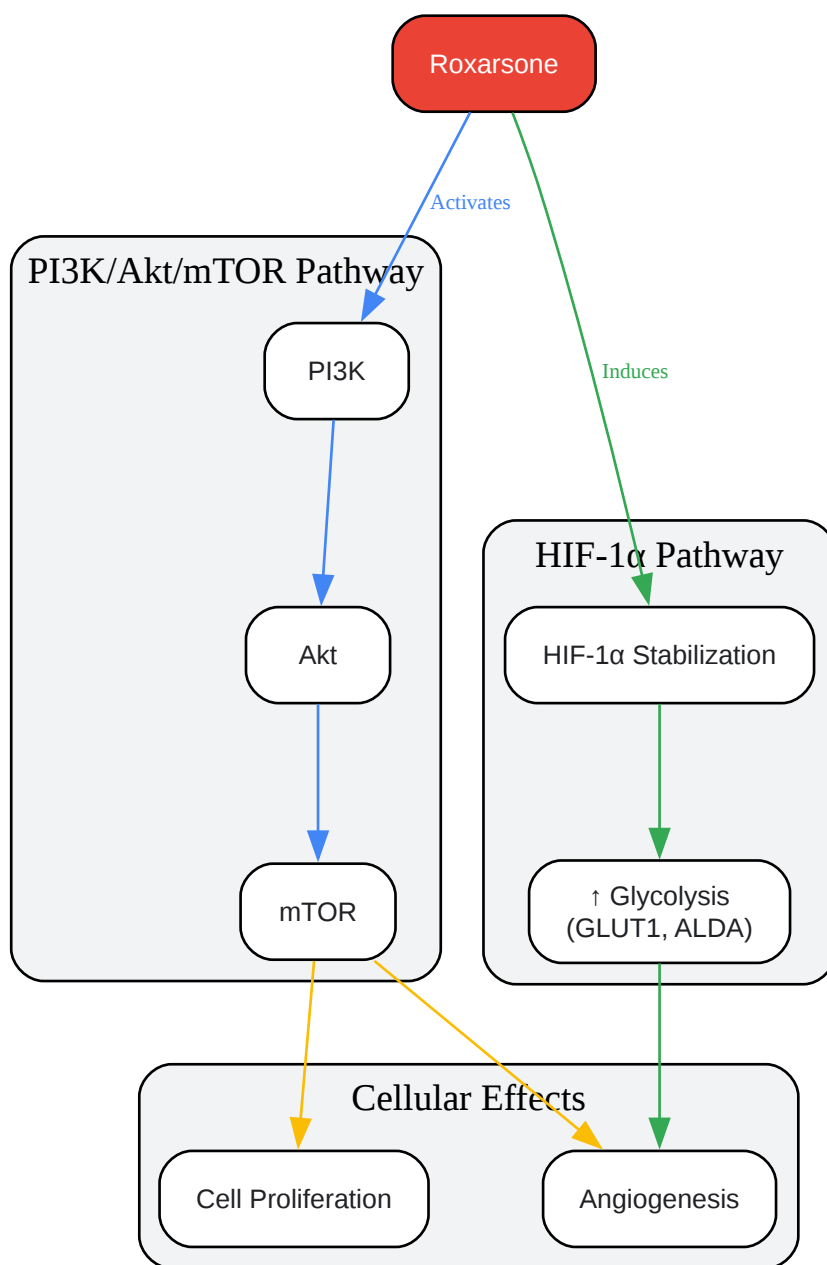


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Caption: General experimental workflow for **roxarsone** analysis in biological tissues.

Signaling Pathways Affected by Roxarsone

Roxarsone and its metabolites can impact cellular functions by modulating key signaling pathways. Two notable pathways are the PI3K/Akt/mTOR pathway and the HIF-1 α pathway, which are involved in cell proliferation, angiogenesis, and metabolism.



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Roxarsone, Inorganic Arsenic, and Other Arsenic Species in Chicken: A U.S.-Based Market Basket Sample - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. ajbasweb.com [ajbasweb.com]
- 4. Environmental Behavior and Remediation Methods of Roxarsone [mdpi.com]
- 5. Permeation of roxarsone and its metabolites increases caco-2 cell proliferation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. "Induced Cell Proliferation Initiated by Roxarsone (ROX) is not Suffic" by Brett Lavigna Afiwa Tapoyo [digitalscholarship.tsu.edu]
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